

# GHS Hazard Classification & Toxicological Profile: 2-Ethoxypropanoic Acid

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## Compound of Interest

Compound Name: 2-Ethoxypropanoic acid

CAS No.: 53103-75-6

Cat. No.: B1601931

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Technical Guidance for Drug Development & Chemical Safety Professionals

## Executive Summary

**2-Ethoxypropanoic acid** (2-EPA), often encountered as a hydrolysis product of ethyl 2-ethoxypropionate or as a specialized intermediate in organic synthesis, presents a distinct hazard profile driven by its acidity and structural features.

While structurally homologous to the potent reproductive toxin 2-Ethoxyacetic acid (EAA), 2-EPA exhibits a differentiated toxicological landscape. The primary GHS classification is driven by Skin Corrosion (Category 1B) and Serious Eye Damage (Category 1).

This guide provides a validated hazard assessment, distinguishing between harmonized regulatory mandates and predictive Structure-Activity Relationship (SAR) alerts critical for internal risk assessment in pharmaceutical R&D.

## Chemical Identity & Physicochemical Context

Before classifying, we must establish the molecular identity, as isomeric differences significantly alter toxicity profiles (e.g., 2-ethoxy vs. 3-ethoxy isomers).

Parameter	Detail
Chemical Name	2-Ethoxypropanoic acid
CAS Registry Number	53103-75-6
Synonyms	-Ethoxypropionic acid; Propanoic acid, 2-ethoxy-
Molecular Formula	
Molecular Weight	118.13 g/mol
Physical State	Liquid (at room temperature)
Flash Point	~89.6°C (Closed Cup)
pKa	~3.5 – 3.8 (Predicted)

Key Structural Feature: The presence of an ethoxy group at the

-carbon (C2) relative to the carboxylic acid. This

-substitution is the critical determinant for both its acidity (inductive effect) and its metabolic fate.

## GHS Hazard Classification (Validated)

The following classification is derived from aggregated notifications to the ECHA C&L Inventory and validated against standard OECD criteria for organic acids.

## Core GHS Label Elements

Hazard Class	Category	Hazard Code	Hazard Statement	Signal Word
Skin Corrosion/Irritation	1B	H314	Causes severe skin burns and eye damage.[1]	DANGER
Serious Eye Damage	1	H318	Causes serious eye damage.[2]	DANGER
Flammable Liquids	4	H227	Combustible liquid (OSHA/GHS specific*).	WARNING

\*Note: Under EU CLP, liquids with a Flash Point >60°C are generally not classified as flammable. However, under US OSHA HCS 2012 and UN GHS, liquids with FP between 60°C and 93°C are Category 4.

## Precautionary Statements (P-Codes)

- Prevention: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P260 (Do not breathe mist/vapours).
- Response: P303+P361+P353 (IF ON SKIN: Take off immediately all contaminated clothing. Rinse skin with water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing).

## Toxicological Mechanisms & Expert Insights (SAR Analysis)

As a Senior Scientist, relying solely on H-codes is insufficient. We must understand the mechanism to predict unlisted risks, particularly reproductive toxicity, which is common in glycol ether derivatives.

## The "Glycol Ether Acid" Structural Alert

**2-Ethoxypropanoic acid** is structurally related to 2-Ethoxyacetic acid (EAA), a known metabolite of 2-Ethoxyethanol (Cellosolve). EAA is a potent reproductive toxin (Category 1B) capable of causing testicular atrophy and teratogenicity.

The Critical Difference: The toxicity of alkoxy acids is highly specific to the chain length and branching at the

-position.

- 2-Ethoxyacetic acid (EAA): No substitution at the

-carbon. Fits into the active site of enzymes (likely related to CoA activation or inhibition of specific dehydrogenases), leading to toxicity.

- **2-Ethoxypropanoic acid (2-EPA)**: Contains a Methyl group at the

-carbon.

Expert Insight: The steric hindrance introduced by the

-methyl group in 2-EPA significantly alters its metabolic activation. While it shares the ether linkage, the propanoic backbone generally reduces the teratogenic potency compared to the acetic backbone. However, in early-stage drug development, precautionary read-across is advised until definitive OECD 414 (Prenatal Developmental Toxicity) data is generated.

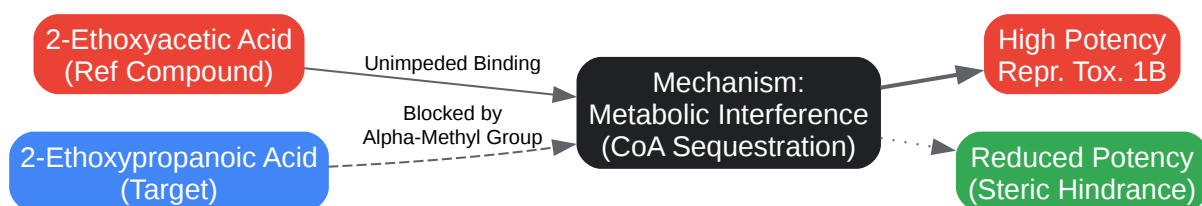
## Mechanism of Corrosivity

The Skin Corr. 1B classification is not merely about pH.[3] It is a function of:

- Lipophilicity (LogP ~0.4): The ethoxy tail allows the molecule to penetrate the lipid bilayer of the stratum corneum.
- Acidity: Once intracellular, the carboxylic acid protonates proteins, leading to coagulation necrosis.

## Visualization: Structure-Activity Relationship (SAR)

The following diagram illustrates the structural divergence that impacts the toxicity profile.



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Figure 1: Comparative SAR analysis showing how the alpha-methyl substitution in **2-Ethoxypropanoic acid** mitigates the reproductive toxicity mechanism seen in its homologue, 2-Ethoxyacetic acid.

## Experimental Validation Protocols

To confirm the classification and ensure worker safety, the following self-validating workflows are recommended. These replace antiquated animal testing with modern in vitro methods.

### Protocol A: In Vitro Skin Corrosion (OECD 431)

Objective: Distinguish between Corrosive (1A/1B/1C) and Irritant (2).

- System: Reconstructed Human Epidermis (RHE) models (e.g., EpiDerm™ or EpiSkin™).
- Application: Apply 50 L of neat **2-Ethoxypropanoic acid** to the tissue surface.
- Exposure: Duplicate tissues exposed for 3 minutes and 1 hour.
- Viability Assay: Wash tissues, incubate with MTT solution.
- Readout: Measure OD at 570 nm.
  - Calculation: % Viability =  $(OD_{\text{sample}} / OD_{\text{negative\_control}}) * 100$ .
- Decision Logic:
  - < 50% viability at 3 min

Cat 1A (Unlikely for this acid).

- 50% at 3 min AND < 15% at 1 hour

Cat 1B.

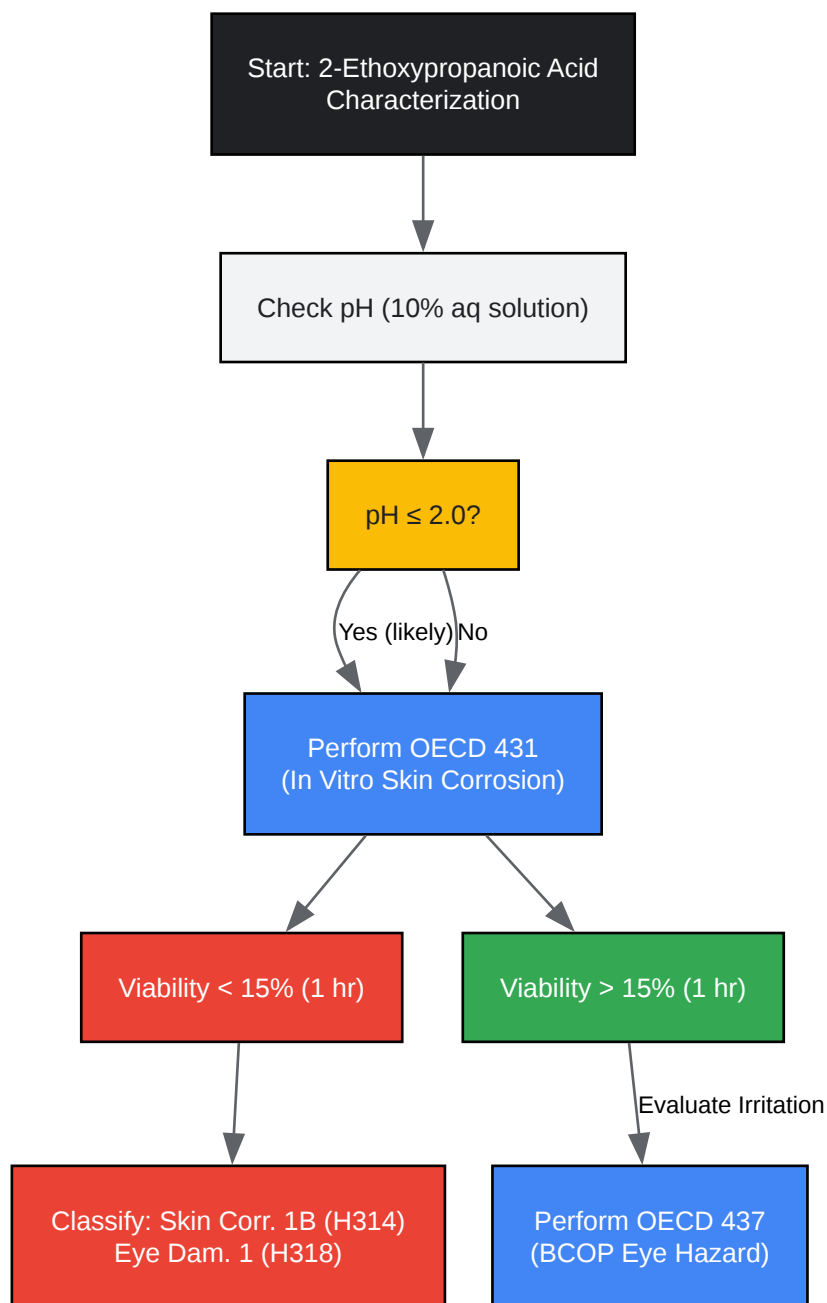
- 50% at 3 min AND

15% at 1 hour

Non-Corrosive (Proceed to OECD 439 for Irritation).

## Protocol B: Classification Decision Tree

Use this logic flow to assign the final GHS label based on experimental data.



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Figure 2: Logical workflow for determining the definitive skin/eye hazard classification.

## Risk Assessment & Handling Recommendations

### Permeation & PPE

Standard nitrile exam gloves are insufficient for prolonged contact with organic acids of this molecular weight.

- Recommended Material: Butyl rubber or Viton® (minimum thickness 0.3 mm).
- Breakthrough Time: Expect >480 minutes for Butyl; <30 minutes for thin Nitrile.

## Storage Incompatibilities

**2-Ethoxypropanoic acid** contains an ether linkage and a carboxylic acid.

- Oxidizers: Incompatible. The ether oxygen is susceptible to peroxide formation upon prolonged exposure to air/light, although the acid functionality stabilizes it slightly compared to pure ethers.
- Bases: Exothermic reaction with strong bases (NaOH, KOH) releasing heat.

## References

- European Chemicals Agency (ECHA). (n.d.).<sup>[1]</sup> C&L Inventory: **2-ethoxypropanoic acid**. Retrieved January 30, 2026, from [\[Link\]](#)
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